

Foreword: The Structural Keystone in Modern Chemistry

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Compound of Interest

Compound Name: 2-Bromothiazole-5-methanol

CAS No.: 687636-93-7

Cat. No.: B1277740

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In the landscape of pharmaceutical and materials science, heterocyclic compounds are fundamental building blocks. Among them, **2-Bromothiazole-5-methanol** stands out as a versatile intermediate, prized for its reactive handles that permit a diverse range of chemical transformations. The precise structural elucidation of this molecule is not merely an academic exercise; it is a critical prerequisite for its effective use in complex synthesis pathways. Carbon-13 Nuclear Magnetic Resonance (^{13}C NMR) spectroscopy offers a direct, non-destructive window into the carbon framework of the molecule.^{[1][2]} This guide provides a comprehensive, in-depth analysis of the ^{13}C NMR spectrum of **2-Bromothiazole-5-methanol**, blending foundational principles with practical, field-proven insights for researchers, scientists, and drug development professionals.

Foundational Principles: Decoding the ^{13}C Chemical Shift in a Substituted Thiazole

The ^{13}C NMR spectrum provides a unique signal for each chemically distinct carbon atom in a molecule, with its position on the spectrum—the chemical shift (δ), measured in parts per million (ppm)—being exquisitely sensitive to its local electronic environment.^{[1][3][4]} For a

molecule like **2-Bromothiazole-5-methanol**, a nuanced understanding of several competing factors is essential for accurate spectral interpretation.

- **Hybridization and Electronegativity:** The thiazole ring is an aromatic system, meaning its carbons (C2, C4, C5) are sp^2 hybridized and will resonate "downfield" (at higher ppm values) compared to the sp^3 hybridized carbon of the methanol group ($-CH_2OH$).^[5] Furthermore, the presence of highly electronegative heteroatoms—nitrogen, sulfur, and oxygen—withdraws electron density from adjacent carbons, deshielding them and shifting their signals further downfield.^[6]
- **The Heavy Atom Effect of Bromine:** While bromine is electronegative, its primary influence on the carbon to which it is directly bonded (the ipso-carbon) is not a simple deshielding effect. Instead, a phenomenon known as the "heavy atom effect" dominates.^[7] The large, diffuse electron cloud of bromine induces shielding through spin-orbit coupling, causing the C2 signal to appear "upfield" (at a lower ppm value) than what electronegativity alone would predict.^{[7][8]}
- **Substituent Effects:** The electron-withdrawing bromine atom and the slightly electron-donating hydroxymethyl group ($-CH_2OH$) modulate the electron density around the thiazole ring, causing subtle but predictable shifts in the positions of the C4 and C5 signals relative to an unsubstituted thiazole.^{[9][10][11]}

Experimental Protocol: A Self-Validating Workflow for High-Fidelity Data Acquisition

The integrity of any spectral analysis rests upon the quality of the acquired data. The following protocol is designed to yield a high-resolution, unambiguous ^{13}C NMR spectrum.

Sample Preparation

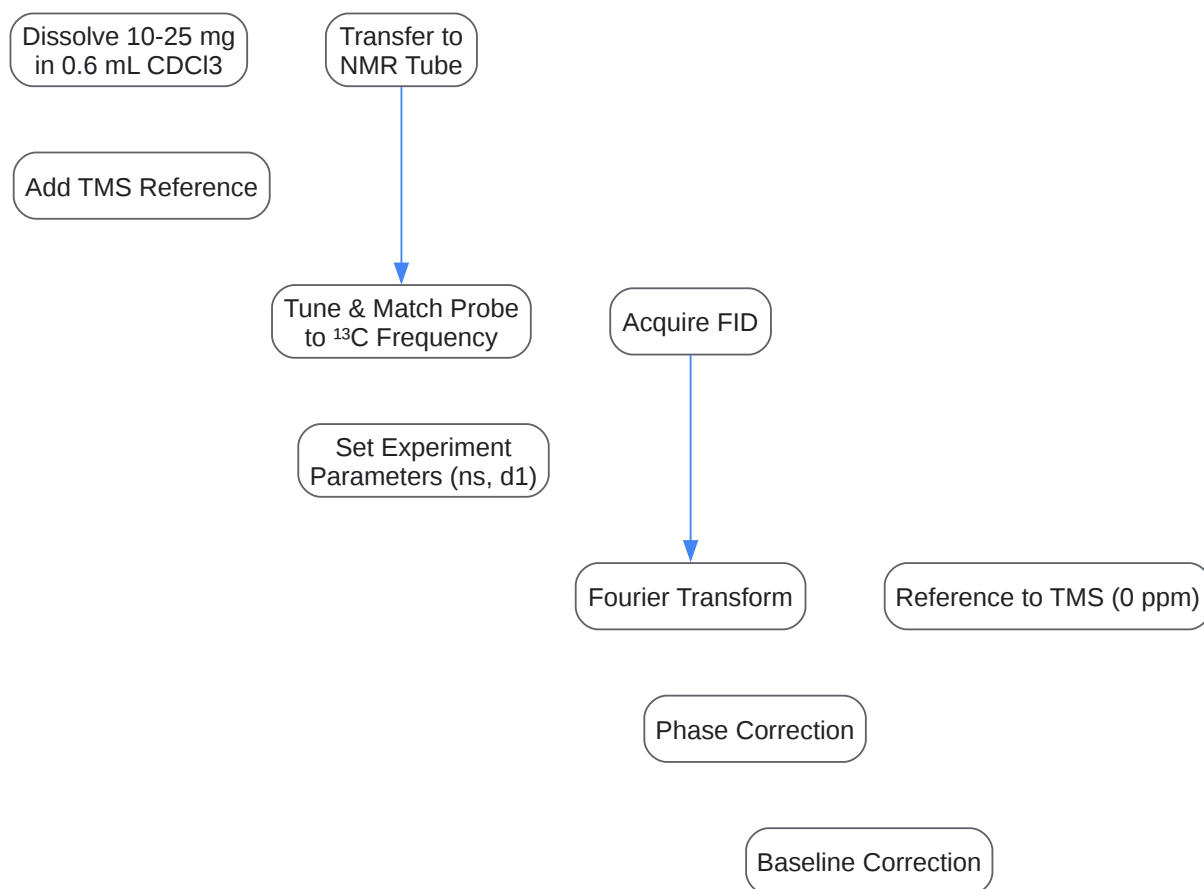
- **Solvent Selection:** Choose a deuterated solvent in which the analyte is freely soluble. Deuterated chloroform ($CDCl_3$) is a common first choice due to its relatively inert nature and single-carbon resonance at ~ 77.16 ppm, which serves as a convenient secondary reference.^[12] For compounds with lower solubility, deuterated dimethyl sulfoxide ($DMSO-d_6$) is an excellent alternative.

- **Analyte Concentration:** Dissolve approximately 10-25 mg of **2-Bromothiazole-5-methanol** in 0.6-0.7 mL of the chosen deuterated solvent. While ^{13}C NMR is less sensitive than ^1H NMR, this concentration is typically sufficient for modern spectrometers.[\[13\]](#)
- **Reference Standard:** Add a small drop of tetramethylsilane (TMS) as the primary internal reference standard, defining the 0.0 ppm point on the chemical shift scale.[\[3\]](#)[\[4\]](#)
- **Filtration:** Transfer the solution to a clean, dry 5 mm NMR tube, filtering through a small plug of glass wool in a Pasteur pipette if any particulate matter is visible.

Spectrometer Configuration & Data Acquisition

The following parameters are typical for a 400 or 500 MHz NMR spectrometer (operating at a ^{13}C frequency of 101 or 126 MHz, respectively).

- **Experiment:** Standard ^{13}C observation with proton broadband decoupling.
- **Pulse Angle:** 30-45°. A smaller flip angle allows for a shorter relaxation delay.
- **Relaxation Delay (d1):** 2 seconds. This provides a good compromise between signal intensity and experiment time for qualitative analysis.[\[13\]](#)
- **Acquisition Time (at):** ~1-2 seconds.
- **Number of Scans (ns):** 128 to 1024 scans, depending on the sample concentration. The low natural abundance (1.1%) of ^{13}C necessitates signal averaging to achieve an adequate signal-to-noise ratio.
- **Temperature:** 298 K (25 °C).



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Caption: High-level workflow for ^{13}C NMR data acquisition.

Spectral Interpretation and Peak Assignment

The ^{13}C NMR spectrum of **2-Bromothiazole-5-methanol** is expected to exhibit four distinct signals, corresponding to the four unique carbon environments in the molecule. The following analysis provides a reasoned prediction of their chemical shifts.

Caption: Structure of **2-Bromothiazole-5-methanol** with carbon numbering.

Predicted Chemical Shifts and Rationale

Carbon Atom	Predicted Chemical Shift (δ, ppm)	Rationale
-CH ₂ OH	55 - 65	This is the only sp ³ hybridized carbon, placing it furthest upfield. It is directly bonded to an electronegative oxygen atom, which shifts it downfield relative to a standard alkane carbon. ^{[5][6]}
C4	120 - 128	This sp ² carbon is part of the aromatic ring. Its chemical shift is influenced by the adjacent nitrogen and sulfur atoms. In unsubstituted thiazole, C4 appears around 119 ppm. The substituents at C2 and C5 will have a minor electronic effect on this position.
C2	135 - 145	This carbon is bonded to three heteroatoms (N, S, Br). While N and S are strongly deshielding, the "heavy atom effect" of bromine provides a significant shielding contribution, shifting the peak upfield from where it might otherwise be expected. ^[7] For comparison, the C2 in 2-chlorothiazole is ~153 ppm; the heavier bromine atom will result in a lower chemical shift.
C5	150 - 160	This sp ² carbon is deshielded by the adjacent sulfur atom and the electronic effects of the ring system. The

substitution with the -CH₂OH group further influences its position. In similar thiazole systems, C5 often appears downfield.^{[14][15]}

Note: These are predicted values based on established principles and data from related structures. Actual experimental values may vary slightly based on solvent and other experimental conditions.

Corroborative Analysis with Advanced Techniques

For unambiguous assignment, especially in more complex derivatives, two-dimensional NMR experiments are invaluable.

- **HSQC (Heteronuclear Single Quantum Coherence):** This experiment correlates carbon atoms with their directly attached protons. In this molecule, an HSQC spectrum would show a correlation cross-peak between the C4 signal and the H4 signal, and another between the -CH₂OH carbon signal and the -CH₂OH proton signal, definitively confirming their assignments.
- **HMBC (Heteronuclear Multiple Bond Correlation):** This experiment shows correlations between carbons and protons that are two or three bonds away. It is powerful for identifying quaternary (non-protonated) carbons like C2 and C5 by observing their correlations to nearby protons. For instance, the C5 signal should show a correlation to the protons of the -CH₂OH group.

Conclusion

The ¹³C NMR analysis of **2-Bromothiazole-5-methanol** is a clear demonstration of modern structural elucidation. A successful interpretation hinges on moving beyond simple electronegativity arguments and embracing a more holistic view that includes the heavy atom effect, hybridization, and subtle substituent influences. By following a robust experimental protocol and applying these foundational principles, researchers can confidently assign the four characteristic signals in the spectrum, verifying the integrity of this critical chemical building

block. The predictive framework outlined in this guide serves as a reliable starting point for the analysis of this and other similarly substituted heterocyclic systems.

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